

Technical Guide: Solubility Profiling & Physicochemical Characterization of 2-Ethoxy-2-methylpentan-1-amine

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Compound of Interest

Compound Name: 2-Ethoxy-2-methylpentan-1-amine

Cat. No.: B13308913

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Executive Summary

2-Ethoxy-2-methylpentan-1-amine is a specialized aliphatic amine intermediate often utilized in the synthesis of kinase inhibitors and other small-molecule therapeutics. Its structure combines a lipophilic neopentyl-like skeleton with a polar primary amine and an ether linkage.

Understanding its solubility profile is critical for:

- **Reaction Solvent Selection:** Ensuring homogeneity during nucleophilic substitutions or reductive aminations.
- **Workup Strategy:** Optimizing partition coefficients (LogD) for acid-base extractions.
- **Crystallization:** Identifying anti-solvents for salt formation.

This guide provides a calculated physicochemical baseline and a rigorous experimental protocol for establishing the definitive solubility profile of this compound.

Chemical Identity & Theoretical Properties[1]

Before experimental profiling, a theoretical assessment based on Structure-Property Relationships (SPR) provides the necessary baseline for solvent selection.

Structural Analysis

- Core Scaffold: Pentane chain with a quaternary carbon at position 2 (neopentyl-like steric bulk).
- Functional Groups:
 - Primary Amine (): H-bond donor/acceptor, basic center.
 - Ether Linkage (): H-bond acceptor, increases polarity relative to pure alkanes but maintains lipophilicity.
- Steric Influence: The gem-dimethyl-like substitution (methyl + ethoxy at C2) creates significant steric bulk near the amine, potentially hindering nucleophilic attacks but increasing stability against metabolic degradation.

Calculated Physicochemical Parameters

Values are predicted based on QSAR models for aliphatic ether amines.

Property	Predicted Value	Mechanistic Insight
Molecular Weight	145.24 g/mol	Low MW, favorable for CNS penetration if LogP permits.
pKa (Basic)	9.6 – 10.1	The -oxygen (ether) exerts a mild inductive electron-withdrawing effect, slightly lowering pKa compared to typical alkyl amines (~10.5).
LogP (Octanol/Water)	1.4 – 1.9	Moderately lipophilic. The C8-equivalent carbon content balances the polar amine/ether groups.
LogD (pH 7.4)	-0.5 – 0.5	At physiological pH, the amine is predominantly protonated (), significantly increasing water solubility.
Polar Surface Area (PSA)	~35 Å ²	Indicates good membrane permeability potential.

Experimental Solubility Profiling Protocol

For a rigorous determination of solubility, we employ a tiered approach: Visual Equilibrium Solubility (Tier 1) followed by HPLC Quantitative Analysis (Tier 2).

Tier 1: Visual Equilibrium Solubility (Gravimetric)

Objective: Rapidly classify solvents as Soluble, Sparingly Soluble, or Insoluble.

Protocol:

- Preparation: Weigh 10 mg of **2-Ethoxy-2-methylpentan-1-amine** into a clear 4 mL glass vial.

- Solvent Addition: Add solvent in aliquots of 100

L at 25°C.

- Agitation: Vortex for 30 seconds after each addition.
- Observation: Check for clarity. If dissolution occurs within 100

L, solubility is >100 mg/mL.

- Endpoint: If particles remain after 1 mL of solvent (10 mg/mL), heat to 40°C. If still insoluble, classify as <10 mg/mL.

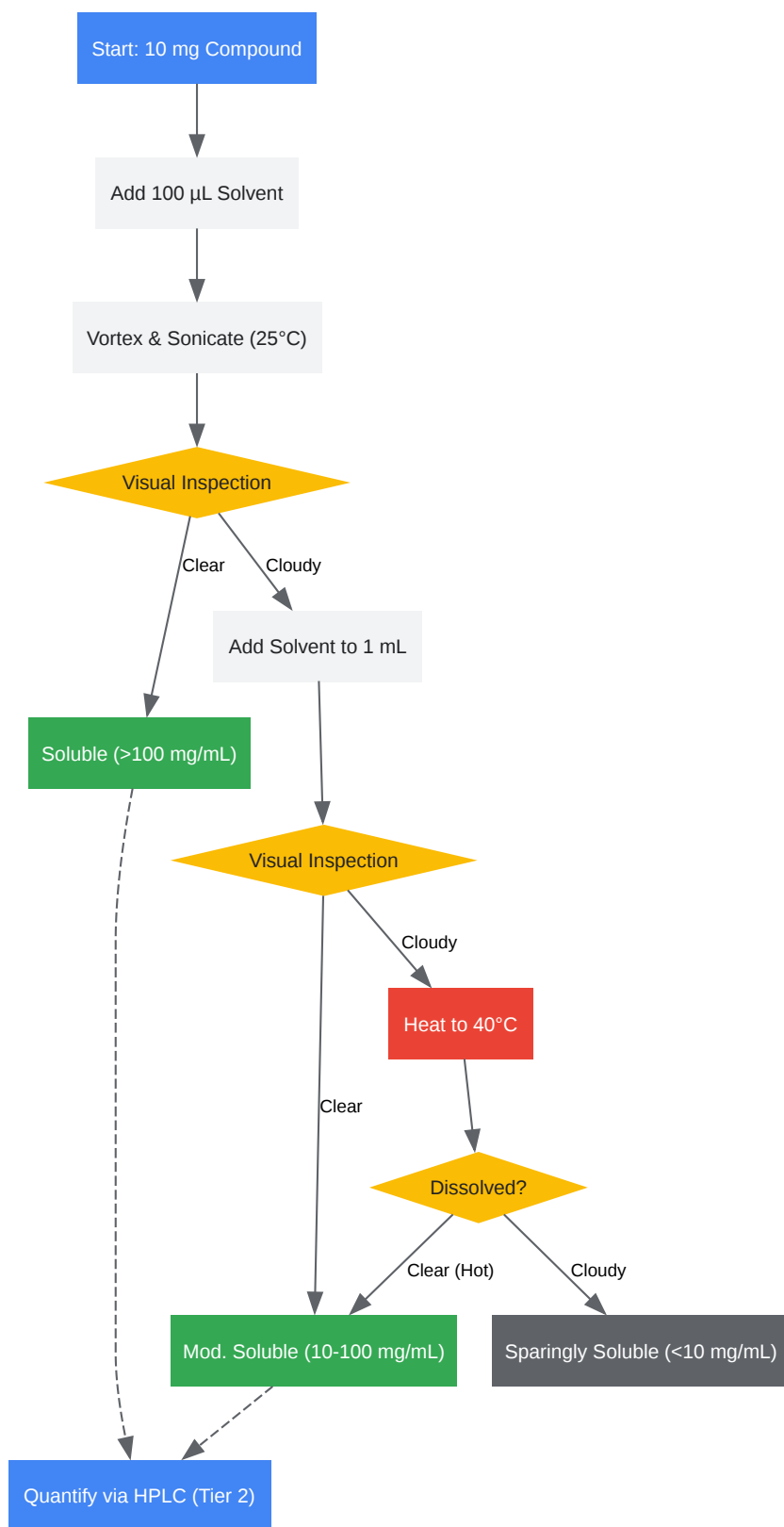
Tier 2: Quantitative HPLC Method

Objective: Precise saturation concentration for critical process solvents.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 m).
- Mobile Phase: A: 0.1% TFA in Water; B: Acetonitrile (Gradient 5% to 95% B).
- Detection: UV at 210 nm (Amine absorption is weak; consider derivatization or CAD/ELSD if available).

Workflow Visualization

The following diagram outlines the decision logic for the solubility determination workflow.



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Caption: Step-by-step decision matrix for determining the solubility classification of the amine.

Representative Solubility Profile

Based on the chemical structure (C8-ether-amine) and standard behavior of analogous building blocks, the following profile represents the expected solubility behavior.

Solvent Class	Specific Solvent	Solubility Classification	Notes
Polar Protic	Water (Neutral)	Sparingly Soluble (< 10 mg/mL)	Hydrophobic alkyl chain limits solubility of the free base.
Water (0.1N HCl)	Highly Soluble (> 100 mg/mL)	Forms water-soluble hydrochloride salt.	
Methanol / Ethanol	Highly Soluble	Excellent H-bonding compatibility.	
Polar Aprotic	DMSO / DMF	Highly Soluble	Universal solvents for this class.
Acetonitrile	Soluble	Good for HPLC, may require heating for high conc.	
Non-Polar / Lipophilic	Dichloromethane (DCM)	Highly Soluble	Excellent solvent for free base extraction.
Ethyl Acetate	Soluble	Standard extraction solvent.	
Toluene	Soluble	Good for reaction scale-up.	Solubility may decrease at low temps; potential anti-solvent for salts.
Heptane / Hexane	Moderate / Soluble		

Process Chemistry Applications

Acid-Base Extraction Strategy

The most effective purification method for **2-Ethoxy-2-methylpentan-1-amine** utilizes its pH-dependent solubility switch.

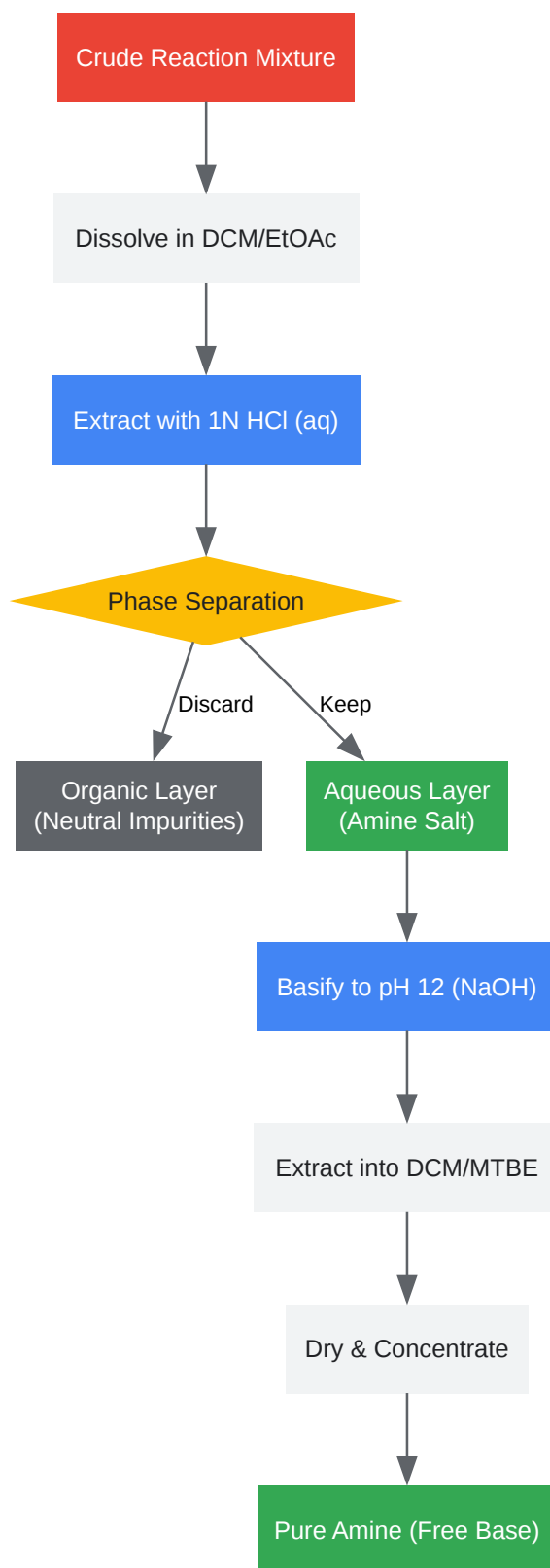
- **Dissolution:** Dissolve crude mixture in Dichloromethane (DCM) or Ethyl Acetate.
- **Acid Wash:** Extract with 1N HCl. The amine protonates () and moves to the aqueous phase, leaving non-basic impurities (neutrals) in the organic phase.
- **Basification:** Separate the aqueous layer, cool to 0°C, and basify with NaOH or NH₄OH to pH > 12.
- **Re-extraction:** Extract the liberated free base back into DCM or MTBE.
- **Drying:** Dry organic layer over and concentrate.

Salt Formation & Crystallization

For storage and stability, converting the oil (free base) to a solid salt is recommended.

- **Hydrochloride Salt:** Treat with HCl in 1,4-Dioxane or Diethyl Ether. The salt typically precipitates immediately.
- **Oxalate Salt:** Often crystalline and non-hygroscopic. React with oxalic acid in Ethanol, then add Heptane until turbid to induce crystallization.

Purification Workflow Diagram



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Caption: Acid-base workup strategy for purifying **2-Ethoxy-2-methylpentan-1-amine**.

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